

# Method 1: Direct Inhibition of Geranylgeranyltransferase I (GGTase-I)

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## Compound of Interest

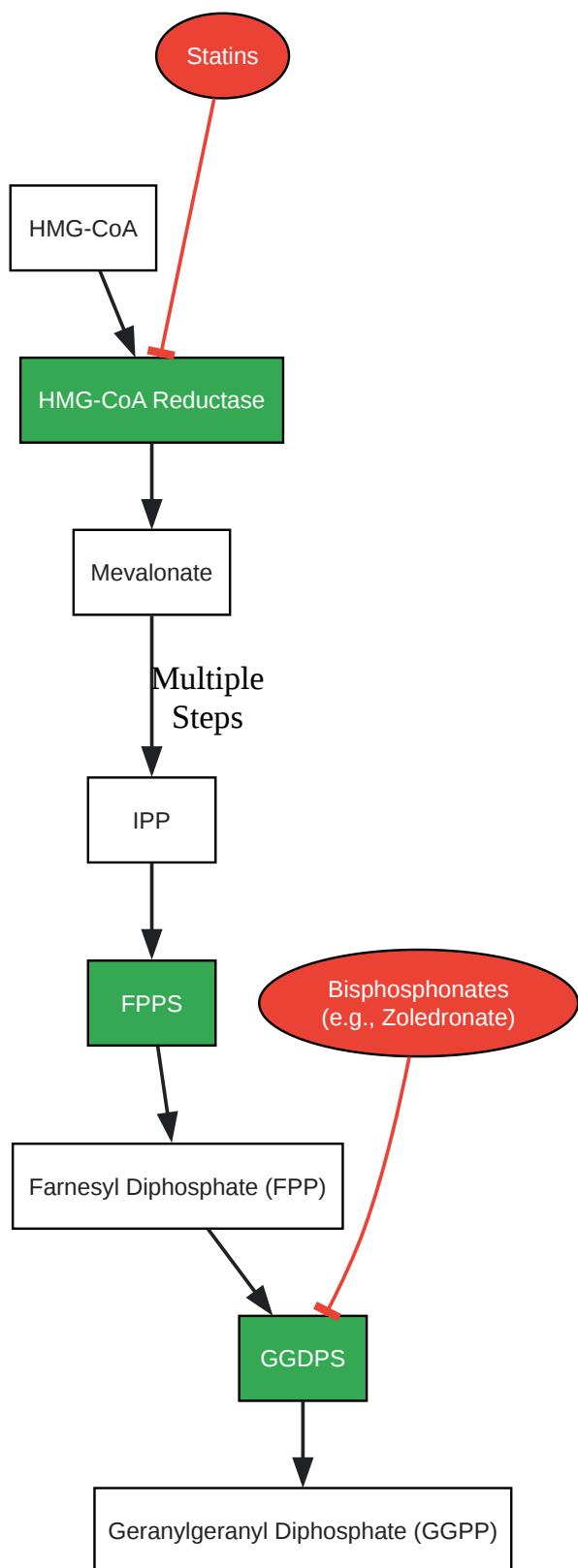
Compound Name: *Ggti 2147*

Cat. No.: *B1671465*

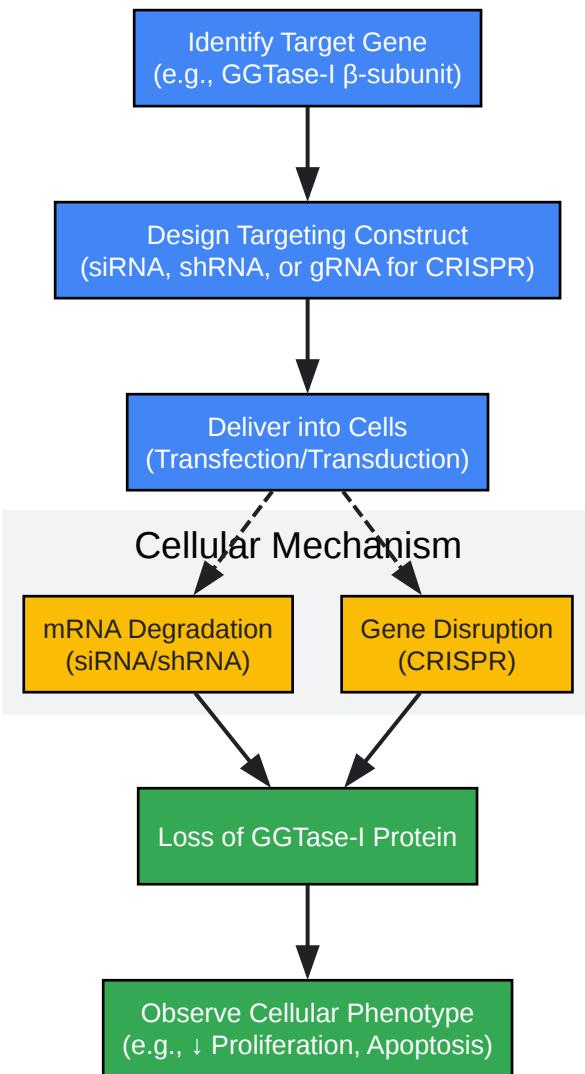
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This approach involves small molecules that directly bind to GGTase-I, preventing it from catalyzing the transfer of a geranylgeranyl group from geranylgeranyl diphosphate (GGPP) to the target protein. These inhibitors are often designed as peptidomimetics of the C-terminal "CaaL" box of GGTase-I substrates (like RhoA) or as molecules that compete with GGPP.[\[1\]](#)[\[5\]](#)

**Mechanism of Action:** GGTase-I inhibitors (GGTIs) typically act as competitive inhibitors, binding to the enzyme's active site and blocking access for either the protein substrate or the lipid donor.[\[2\]](#) This leads to an accumulation of unprenylated, inactive GTPases in the cytoplasm, thereby disrupting their downstream signaling pathways.[\[2\]](#) This disruption can induce G1 cell cycle arrest, apoptosis, and inhibition of tumor growth.[\[6\]](#)[\[7\]](#)



### Workflow for Genetic Inhibition



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